

2-Amino-3-fluoro-3-methylbutyric acid structure

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Compound Focus: 3-Fluoro-DL-valine

CAS No.: 43163-94-6

Cat. No.: S752006

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Core Chemical Identification

The table below summarizes the fundamental identifying information for this compound.

Property	Description
Recommended IUPAC Name	2-Amino-3-fluoro-3-methylbutanoic acid [1]
Chemical Formula	C ₅ H ₁₀ FNO ₂ [1] [2]
CAS Registry Number	43163-94-6 (base compound) [1] [2]
Molar Mass	135.14 g/mol [1] [2]
SMILES	CC(C)(F)C(N)C(O)=O [2]
Synonym	3-Fluoro-DL-valine [1]

Stereoisomers and Salt Forms

The core compound exists in different stereoisomeric forms and a common salt, detailed below.

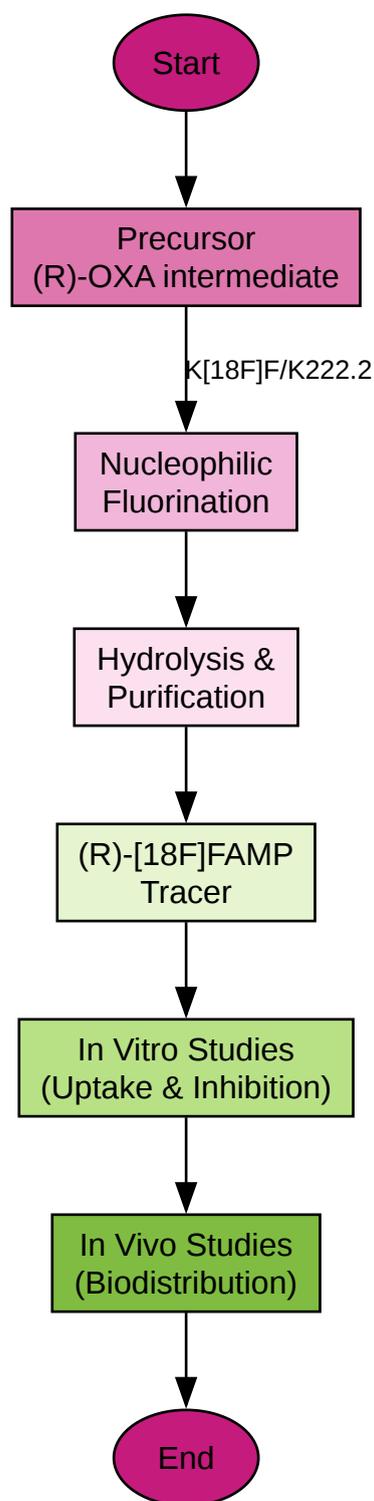
Compound Name	CAS Number	Notes	Molecular Weight
(S)-2-Amino-3-fluoro-3-methylbutanoic acid	59752-74-8 [3]	Single enantiomer (S-configuration) [3]	135.14 g/mol [3]
2-Amino-3-fluoro-3-methylbutanoic acid hydrochloride	Information missing	Hydrochloride salt of the base compound	171.60 g/mol [4]

Application in PET Oncology Imaging

A closely related radiolabeled analog, **(R)-2-Amino-3-[¹⁸F]fluoro-2-methylpropanoic acid** ((R)-[¹⁸F]FAMP), has been investigated as a tracer for imaging brain tumors using PET [5]. The experimental data for this application is summarized below.

Aspect	Details
Agent Category	Non-natural amino acid analog [5]
Target	L-type and A-type amino acid transporter systems on tumor cells [5]
Method of Detection	Positron Emission Tomography (PET) [5]
Key Preclinical Finding	Showed high uptake in rat 9L gliosarcoma cells, with uptake inhibited by L-type and A-type transporter inhibitors [5]
Key Biodistribution (Rats)	Tumor uptake: 2.42-2.82% ID/g; Tumor/Brain ratio: 38.2 at 30 min [5]
Synthesis	Prepared via nucleophilic fluorination with K[¹⁸ F]F/Kryptofix2.2.2, followed by hydrolysis. Radiochemical purity: >99% [5].

The experimental workflow for evaluating this PET tracer, from synthesis to biological validation, can be visualized as follows:



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Experimental workflow for the synthesis and evaluation of (R)-[^{18}F]FAMP as a PET tracer.

Sourcing for Research

The base compound and its stereoisomer are available from several chemical suppliers for research purposes, though stock may vary.

Supplier	Product	CAS Number	Purity
P&S Chemicals [1]	3-Fluoro-dl-valine	43163-94-6	Information missing
Anax Laboratories [2]	2-amino-3-fluoro-3-methylbutanoic acid	43163-94-6	>99%
Bldpharm [3]	(S)-2-Amino-3-fluoro-3-methylbutanoic acid	59752-74-8	Information missing

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References

1. Product information, 3-Fluoro-dl-valine - P&S Chemicals [pschemicals.com]
2. 43163-94-6 | 2-amino-3-fluoro-3-methylbutanoic acid [anaxlab.com]
3. 59752-74-8|(S)-2-Amino-3-fluoro-3-methylbutanoic acid [bldpharm.com]
4. 2-Amino-3-fluoro-3-methylbutanoic acid hydrochloride [bldpharm.com]
5. (R)-2-Amino-3-[18F]fluoro-2-methylpropanoic acid [ncbi.nlm.nih.gov]

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